

Physicochemical Properties of Choline Bromide Solutions: An In-depth Technical Guide

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Compound of Interest

Compound Name: Choline Bromide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of aqueous **choline bromide** solutions. **Choline bromide** $[(\text{CH}_3)_3\text{N}(\text{CH}_2\text{CH}_2\text{OH})]\text{Br}$, a quaternary ammonium salt, is of increasing interest in various scientific fields, including its potential applications in drug formulation and delivery. Understanding its fundamental properties such as density, viscosity, conductivity, and surface tension is crucial for its effective application. This document consolidates quantitative data, details experimental methodologies, and visualizes workflows to support research and development activities.

Quantitative Physicochemical Data

The following tables summarize the key physicochemical properties of aqueous **choline bromide** solutions at various concentrations and temperatures.

Table 1: Density of Aqueous Choline Bromide Solutions at Room Temperature

Concentration (mol L ⁻¹)	Density (g cm ⁻³)
0.5	1.0335 ^[1]
3.5	1.14 ^{[1][2]}
5.0	1.2091 ^[1]

A strong linear relationship between solution density and concentration has been observed, with a correlation coefficient of $R^2 = 0.99759$.^[1]

Table 2: Viscosity of Aqueous Choline Bromide Solutions

Concentration (mol L ⁻¹)	Temperature (°C)	Viscosity (mPas)
0.5	25	1.17 ^[2]
3.5	Room Temperature	3.15 ^{[1][2]}
5.0	25	6.70 ^[2]
3.5	5	4.86 ^[1]
3.5	50	2.16 ^[1]

Viscosity increases with concentration and decreases significantly with increasing temperature. For a 3.5 M solution, the viscosity decreases by approximately 56% as the temperature rises from 5°C to 50°C.

Table 3: Electrical Conductivity of Aqueous Choline Bromide Solutions at Room Temperature

Concentration (mol L ⁻¹)	Electrical Conductivity (mS cm ⁻¹)
3.5	79.56 ^{[1][2]}

The electrical conductivity of **choline bromide** solutions reaches a maximum value at a concentration of 3.5 M.^{[1][2]} Beyond this concentration, the formation of electrically neutral ion pairs leads to a decrease in conductivity.^[2]

Experimental Protocols

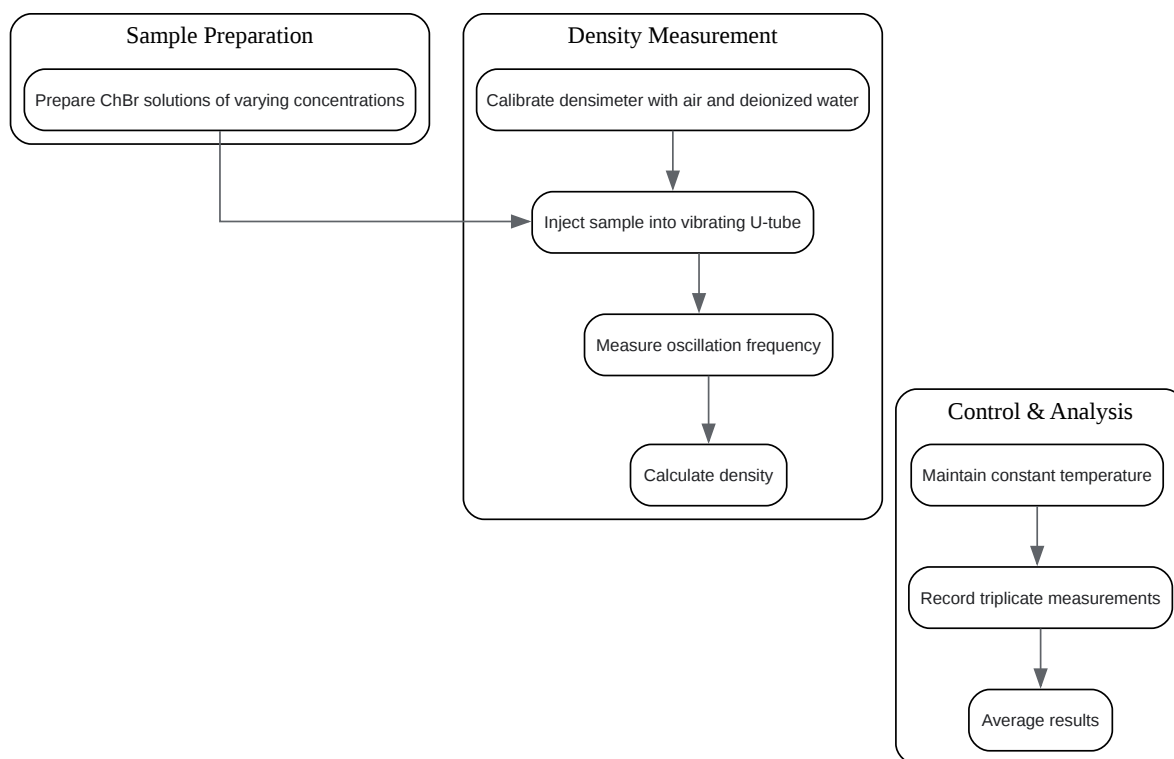
Detailed methodologies for determining the physicochemical properties of **choline bromide** solutions are outlined below. These protocols are standard for the characterization of ionic liquid solutions.

Density Measurement

The density of **choline bromide** solutions is typically determined using a vibrating tube densimeter.

Methodology:

- **Instrument Calibration:** The densimeter is calibrated with dry air and deionized water at a known temperature and atmospheric pressure.
- **Sample Preparation:** Aqueous solutions of **choline bromide** are prepared at various concentrations by dissolving a known mass of **choline bromide** in a specific volume of deionized water.
- **Measurement:** A small sample of the prepared solution is injected into the vibrating U-tube of the densimeter. The instrument measures the oscillation frequency of the tube, which is directly related to the density of the sample.
- **Temperature Control:** The temperature of the sample is precisely controlled using a Peltier element or a cryogenic bath to ensure accurate and repeatable measurements.
- **Data Acquisition:** The density values are recorded in triplicate to ensure precision, and the average value is reported.



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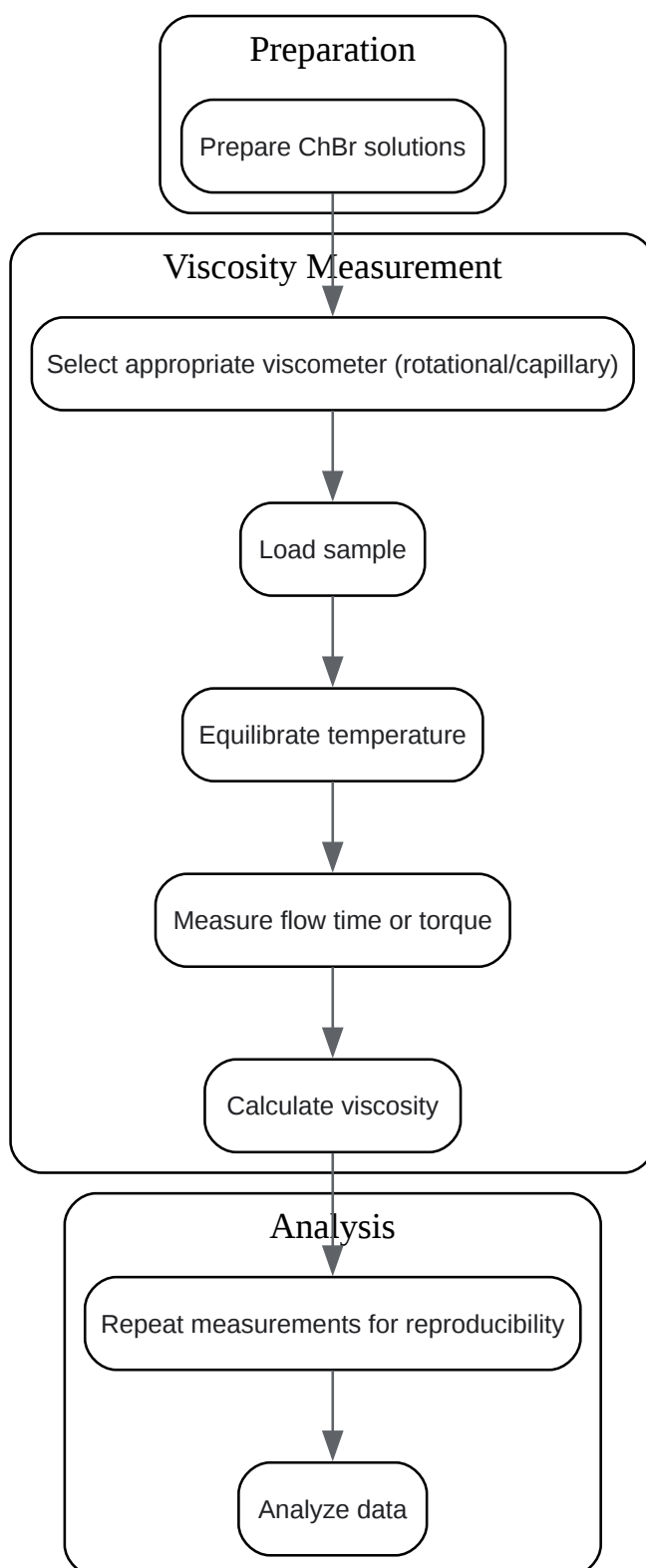
Workflow for Density Measurement.

Viscosity Measurement

The viscosity of **choline bromide** solutions can be measured using a rotational viscometer or a capillary viscometer.

Methodology:

- Instrument Setup: The viscometer is assembled with the appropriate spindle or capillary tube for the expected viscosity range.
- Sample Loading: A defined volume of the **choline bromide** solution is placed in the sample holder or drawn into the capillary.
- Temperature Equilibration: The sample is allowed to reach thermal equilibrium at the desired measurement temperature.
- Measurement:
 - Rotational Viscometer: The spindle is rotated at a constant shear rate, and the torque required to maintain this rate is measured. The viscosity is calculated from the torque and the spindle geometry.
 - Capillary Viscometer: The time taken for the liquid to flow between two marked points under gravity is measured. The kinematic viscosity is calculated from the flow time and the viscometer constant, and the dynamic viscosity is then determined by multiplying by the density of the solution.
- Data Analysis: Measurements are repeated to ensure reproducibility.



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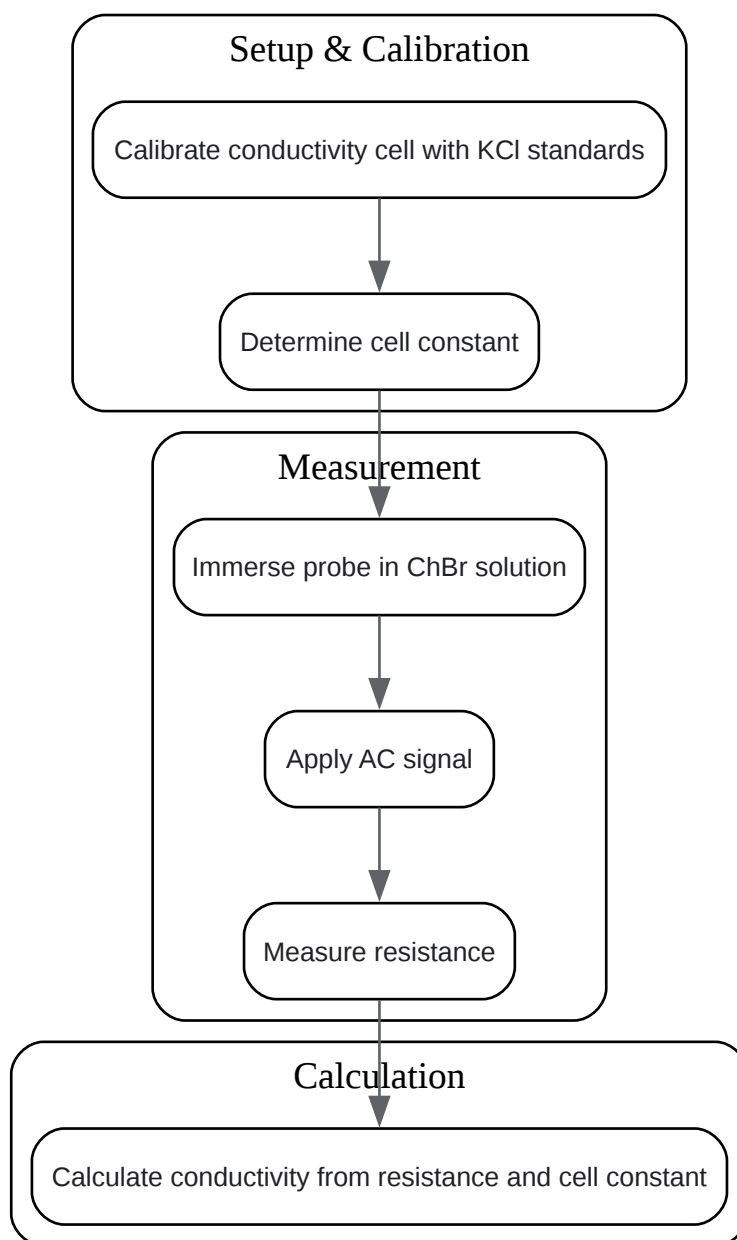
Workflow for Viscosity Measurement.

Electrical Conductivity Measurement

The electrical conductivity of **choline bromide** solutions is measured using a conductivity meter.

Methodology:

- **Cell Calibration:** The conductivity cell is calibrated using standard potassium chloride (KCl) solutions of known conductivity. This determines the cell constant.
- **Sample Preparation:** **Choline bromide** solutions of different concentrations are prepared.
- **Measurement:** The conductivity probe is immersed in the sample solution, ensuring the electrodes are fully covered.
- **AC Signal Application:** An alternating current is applied to the electrodes to prevent electrolysis and polarization effects.
- **Resistance Measurement:** The instrument measures the resistance of the solution between the electrodes.
- **Conductivity Calculation:** The conductivity is calculated from the measured resistance and the cell constant.



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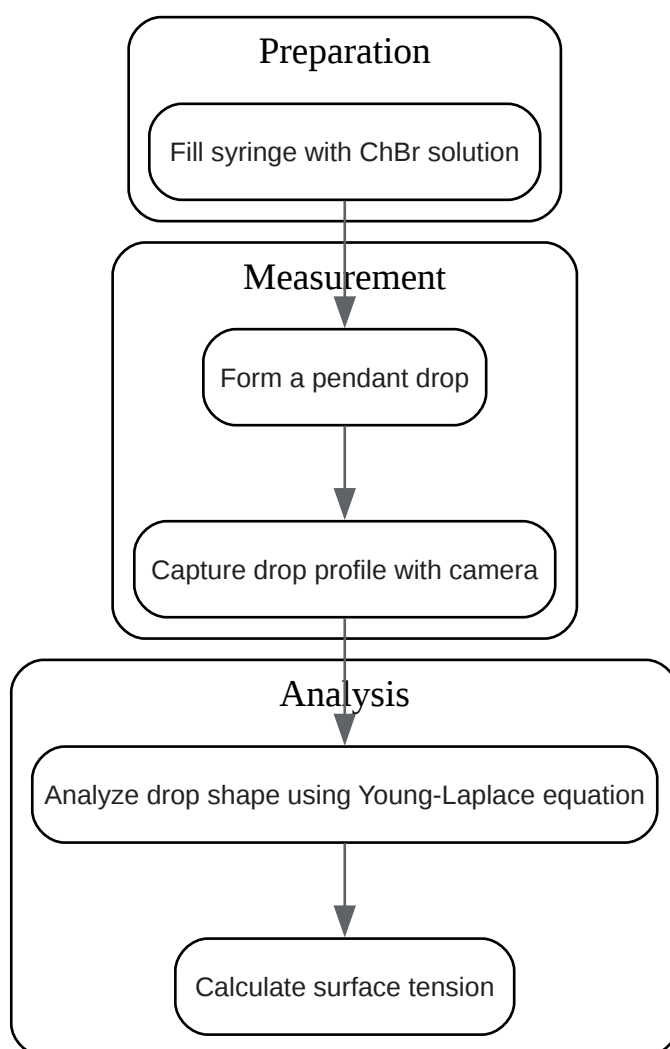
Workflow for Electrical Conductivity Measurement.

Surface Tension Measurement

While specific quantitative data for the surface tension of aqueous **choline bromide** solutions is not readily available in the cited literature, the pendant drop method is a common technique for such measurements.

Methodology:

- **Instrument Setup:** A syringe with a needle of a specific diameter is filled with the **choline bromide** solution.
- **Droplet Formation:** A droplet of the solution is formed at the tip of the needle.
- **Image Acquisition:** A high-resolution camera captures the profile of the pendant drop.
- **Shape Analysis:** The shape of the drop is analyzed using software that fits the profile to the Young-Laplace equation.
- **Surface Tension Calculation:** The surface tension is calculated from the shape of the drop, the density of the liquid, and the gravitational constant.



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Workflow for Surface Tension Measurement.

Applications in Drug Development

Choline-based salts, including **choline bromide**, are gaining attention in pharmaceutical sciences due to their biocompatibility, biodegradability, and low toxicity. While specific applications of **choline bromide** are still emerging, insights can be drawn from the broader class of choline-based ionic liquids and deep eutectic solvents (DESs).

- **Enhanced Drug Solubility:** Choline-based DESs have been shown to significantly increase the solubility of poorly water-soluble drugs. This is a critical factor in improving drug bioavailability and formulation efficacy.
- **Drug Delivery Systems:** The unique properties of choline salts make them suitable for use in various drug delivery systems, including transdermal, topical, and oral routes.[3][4] They can act as penetration enhancers, improving the transport of active pharmaceutical ingredients across biological membranes.[4]
- **Stabilizing Agents:** Choline-based systems can also serve as stabilizers for macromolecular drugs.

The physicochemical data presented in this guide are fundamental for the rational design and optimization of **choline bromide**-based formulations in these and other potential pharmaceutical applications. Further research into the surface properties and specific interactions with active pharmaceutical ingredients will continue to expand the utility of **choline bromide** in drug development.

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